

The Effect of Sacubitrilat on Natriuretic Peptide Metabolism: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Sacubitrilat

Cat. No.: B1680482

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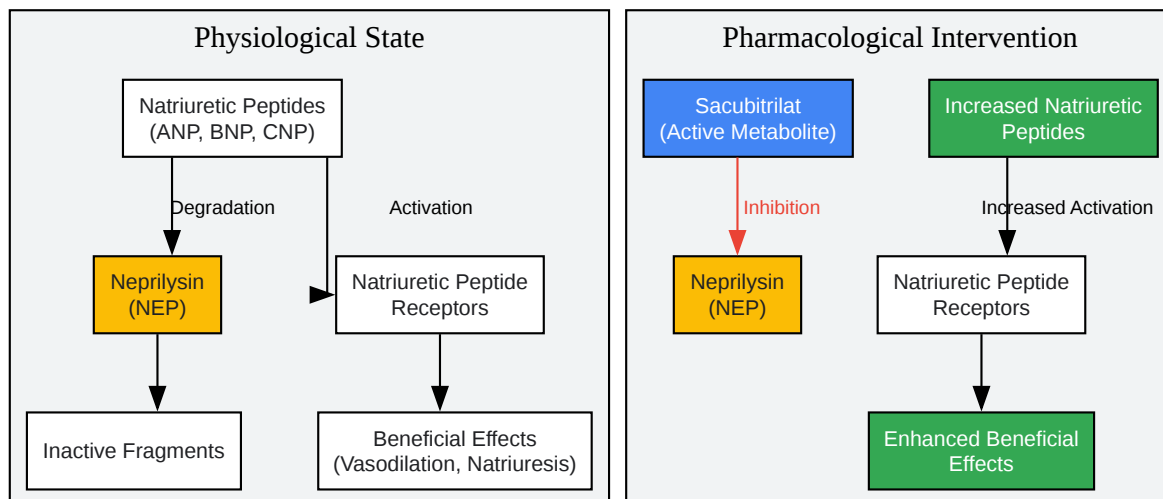
This guide provides a detailed overview of the mechanism of action of **sacubitrilat**, the active metabolite of sacubitril, on the metabolism of natriuretic peptides. It is intended for researchers, scientists, and professionals in the field of drug development.

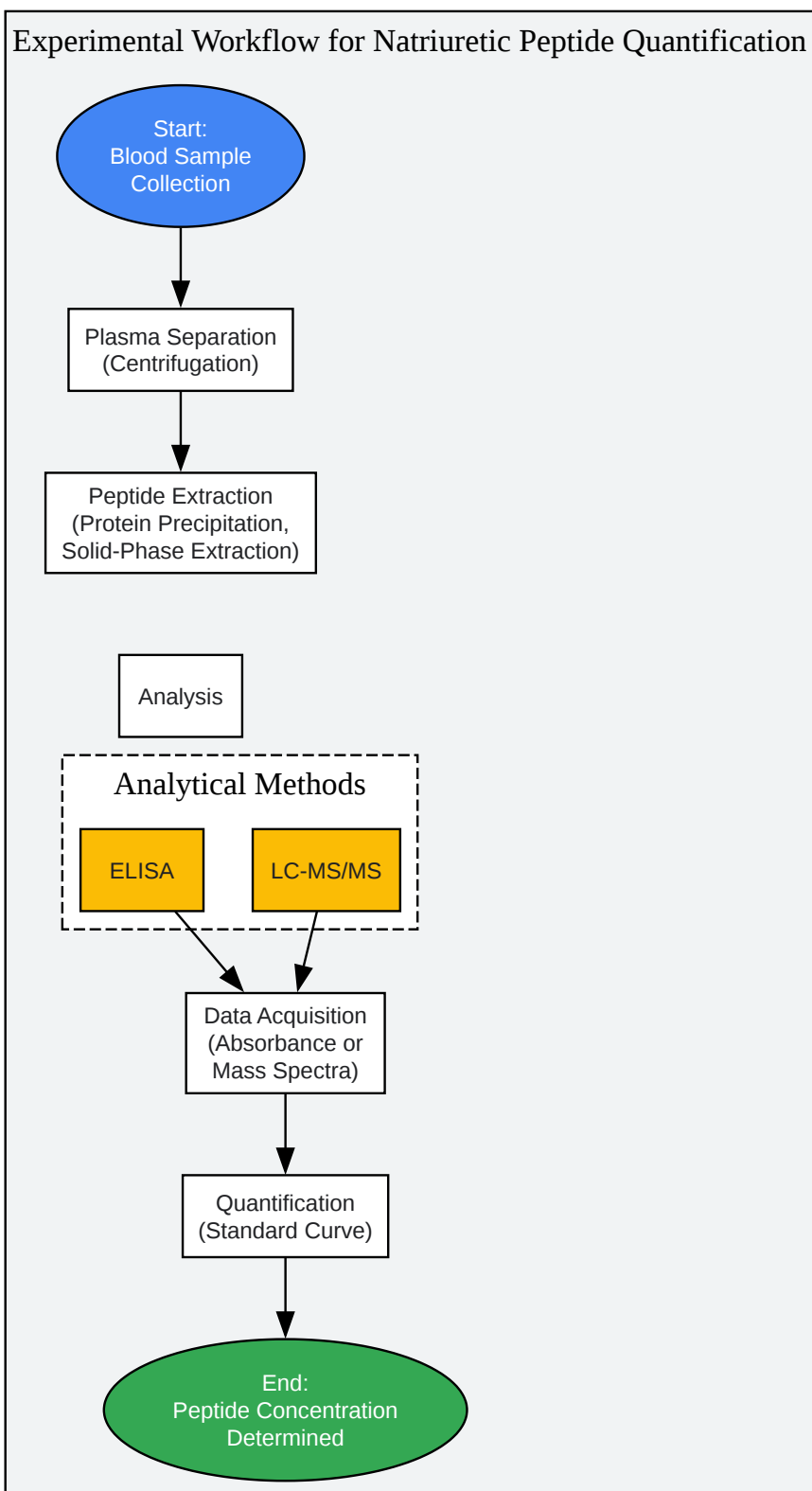
Core Mechanism of Action

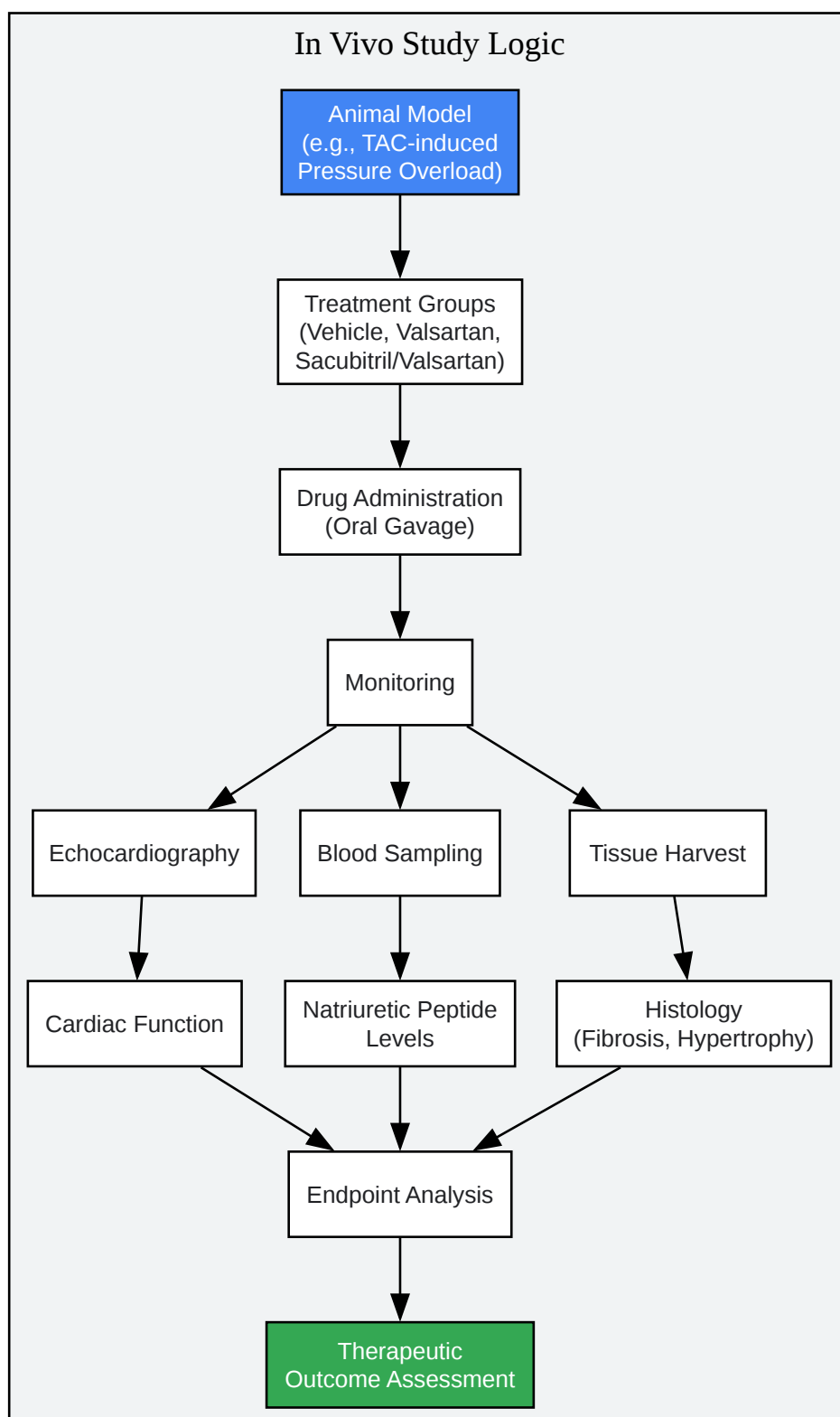
Sacubitril is a prodrug that is rapidly metabolized to its active form, **sacubitrilat** (LBQ657).[1][2] **Sacubitrilat** is a potent and specific inhibitor of neprilysin, a neutral endopeptidase responsible for the degradation of several endogenous vasoactive peptides.[3][4] Neprilysin has a high affinity for atrial natriuretic peptide (ANP) and C-type natriuretic peptide (CNP), and a lower affinity for B-type natriuretic peptide (BNP).[5]

By inhibiting neprilysin, **sacubitrilat** prevents the breakdown of these peptides, leading to their increased circulating concentrations.[6][7] This enhancement of the natriuretic peptide system results in a range of beneficial cardiovascular and renal effects, including vasodilation, natriuresis, and diuresis.[2][6][7] Due to neprilysin's role in breaking down angiotensin II, sacubitril is co-formulated with the angiotensin receptor blocker (ARB) valsartan to counteract the potential increase in angiotensin II levels.[8][9]

The primary mechanism of action is illustrated in the following signaling pathway diagram.







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References

- 1. The evolution of natriuretic peptide augmentation in management of heart failure and the role of sacubitril/valsartan - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Cardioprotective effects of early intervention with sacubitril/valsartan on pressure overloaded rat hearts - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Sacubitril | Neprilysin | TargetMol [targetmol.com]
- 4. selleckchem.com [selleckchem.com]
- 5. researchgate.net [researchgate.net]
- 6. researchgate.net [researchgate.net]
- 7. Generic approach for the sensitive absolute quantification of large undigested peptides in plasma using a particular liquid chromatography-mass spectrometry setup - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. Effect of sacubitril/valsartan on natriuretic peptide in patients with compensated heart failure - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. In silico study of inhibitory capacity of sacubitril/valsartan toward neprilysin and angiotensin receptor - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [The Effect of Sacubitrilat on Natriuretic Peptide Metabolism: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1680482#sacubitrilat-s-effect-on-natriuretic-peptide-metabolism]

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